

# Geranylinalool: A Technical Guide to its Olfactory Properties and Aroma Profile

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## Compound of Interest

Compound Name: **Geranylinalool**

Cat. No.: **B138775**

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## Introduction

**Geranylinalool**, a naturally occurring acyclic diterpene alcohol, is a significant contributor to the aroma of various plants and essential oils. Its complex and pleasant scent profile has led to its use as a fragrance ingredient in a wide range of consumer products, including cosmetics, toiletries, and household cleaners.<sup>[1]</sup> Beyond its aromatic characteristics, **geranylinalool** also serves as a precursor in the chemical synthesis of teprenone, a gastric mucosa protective agent. This technical guide provides an in-depth analysis of the olfactory properties, aroma profile, and relevant biochemical pathways of **geranylinalool**, intended for researchers, scientists, and professionals in drug development.

## Chemical Structure

**Geranylinalool** is chemically known as (6E,10E)-3,7,11,15-tetramethylhexadeca-1,6,10,14-tetraen-3-ol. Its structure consists of a 16-carbon chain with four methyl groups and a hydroxyl group at the C3 position.

**Figure 1:** Chemical Structure of **Geranylinalool**

## Olfactory Properties and Aroma Profile

**Geranylinalool** is characterized by a complex and multifaceted aroma profile. It is generally described as a colorless to pale yellow liquid with a mild, sweet, and floral scent, often

accompanied by woody and green-floral undertones. Some sources also describe its aroma as having rose and balsamic notes. This combination of olfactory notes makes it a versatile ingredient in fragrance formulations.

Table 1: Summary of Olfactory Descriptors for **Geranyllinalool**

Olfactory Descriptor	Source(s)
Mild, Sweet, Floral	<a href="#">[2]</a> <a href="#">[3]</a>
Woody	<a href="#">[3]</a>
Green-floral	<a href="#">[2]</a>
Rose, Balsamic	

Unfortunately, specific quantitative data for the odor threshold and odor activity value (OAV) of **geranyllinalool** are not readily available in the reviewed literature. The odor threshold is the lowest concentration of a substance that can be detected by the human sense of smell, while the OAV is the ratio of the concentration of a compound to its odor threshold, indicating its contribution to the overall aroma. The lack of this data highlights an area for future research to quantify the precise sensory impact of this molecule.

## Experimental Protocols

### Gas Chromatography-Olfactometry (GC-O) Analysis

GC-O is a powerful technique used to identify the specific volatile compounds in a sample that contribute to its aroma. The following is a plausible protocol for the GC-O analysis of a sample containing **geranyllinalool**.

#### 1. Sample Preparation:

- For essential oils or fragrance mixtures, dilute the sample in a suitable solvent (e.g., ethanol or dichloromethane) to an appropriate concentration.
- For plant tissues, a headspace solid-phase microextraction (HS-SPME) or solvent extraction followed by concentration can be employed to isolate the volatile compounds.

## 2. GC-MS/O System:

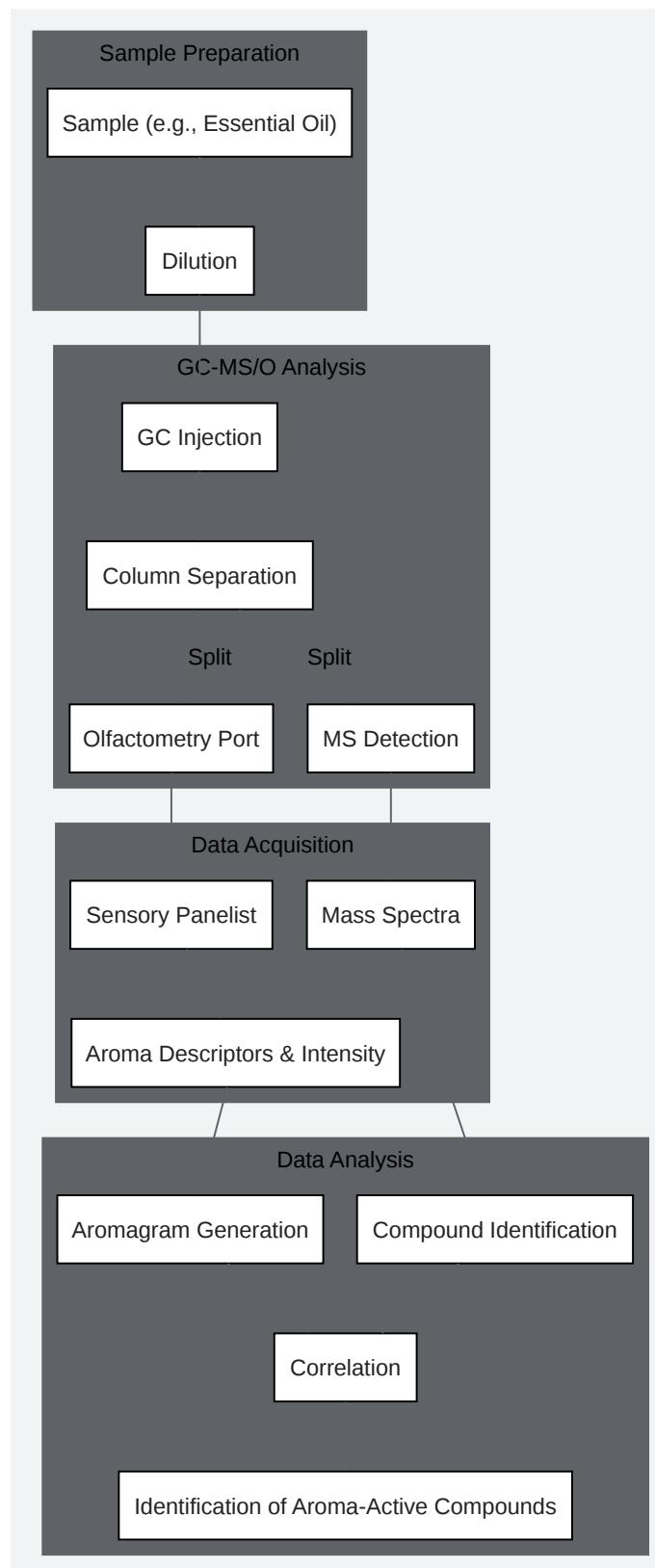
- A gas chromatograph coupled with both a mass spectrometer (MS) and an olfactometry port. The effluent from the GC column is split between the MS detector and the sniffing port.
- Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms, HP-5ms) is typically used for terpene analysis.
- Carrier Gas: Helium at a constant flow rate.
- Oven Temperature Program: An initial temperature of 40-50°C, held for a few minutes, followed by a ramp of 5-10°C/min to a final temperature of 250-280°C.
- Injector: Split/splitless injector, with the mode and temperature optimized for the sample.

## 3. Olfactometry:

- Trained sensory panelists sniff the effluent from the olfactometry port.
- Panelists record the retention time, intensity, and a descriptor for each detected odor.
- Humidified air is mixed with the effluent at the sniffing port to prevent nasal dryness.

## 4. Data Analysis:

- The mass spectra of the compounds detected by the MS are compared with a library (e.g., NIST) for identification.
- The retention indices of the compounds are calculated and compared with literature values.
- The olfactometry data from the panelists are compiled to create an aromagram, which is a plot of odor intensity versus retention time.
- The compounds identified by MS are correlated with the odors detected at the same retention times to identify the aroma-active compounds.

[Click to download full resolution via product page](#)**Figure 2:** Experimental Workflow for GC-O Analysis

# Sensory Evaluation Protocol

Sensory evaluation by a trained panel is essential for characterizing the detailed aroma profile of **geranylinalool**.

## 1. Panelist Selection and Training:

- Select 10-15 panelists based on their ability to discriminate and describe different odors.
- Train the panelists with a wide range of reference odorants, including those with floral, woody, green, and sweet notes, to establish a common vocabulary.

## 2. Sample Preparation and Presentation:

- Prepare solutions of purified **geranylinalool** in an odorless solvent (e.g., dipropylene glycol) at various concentrations.
- Present the samples to the panelists on smelling strips or in capped glass vials.
- The order of presentation should be randomized to avoid bias.

## 3. Evaluation Procedure:

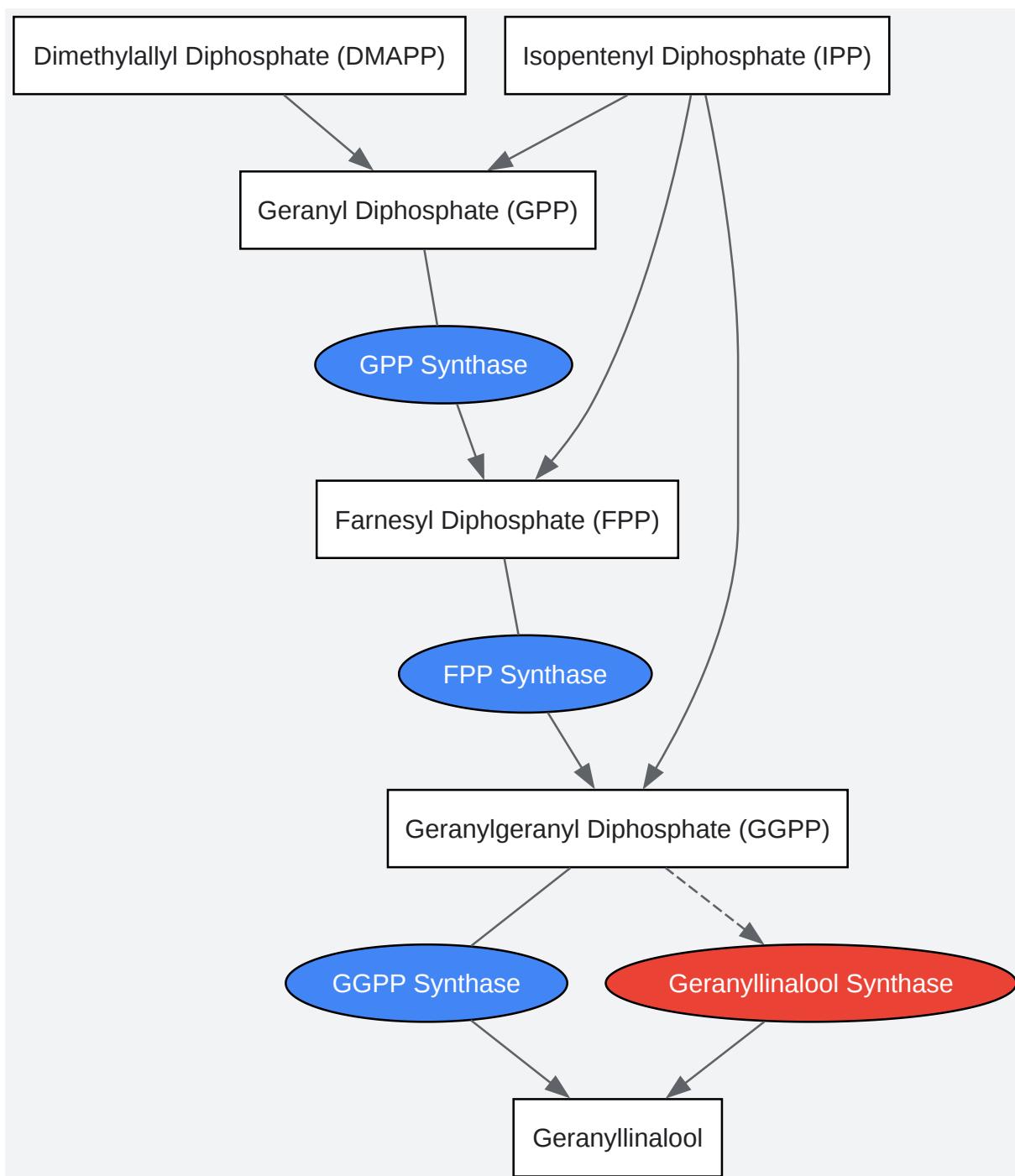
- Panelists evaluate the odor of each sample and rate the intensity of various pre-defined aroma attributes (e.g., floral, woody, sweet, green) on a linear scale (e.g., from 0 = not perceptible to 10 = very strong).
- Panelists should also provide free-text descriptors for any other perceived aroma notes.
- A clean air break between samples is necessary to prevent olfactory fatigue.

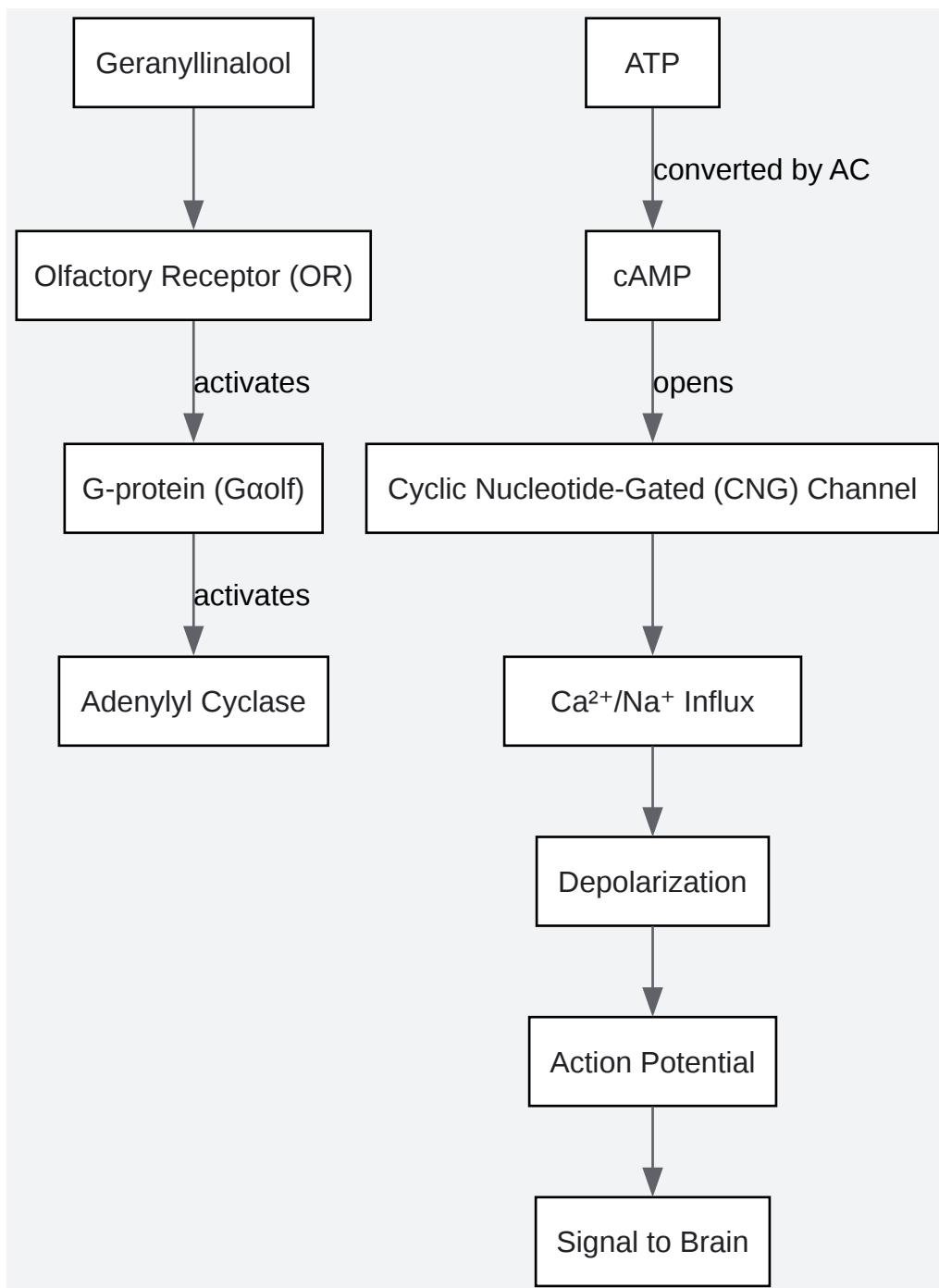
## 4. Data Analysis:

- The intensity ratings for each attribute are averaged across all panelists.
- The results can be visualized using a spider web plot to represent the aroma profile.
- Statistical analysis (e.g., ANOVA) can be used to determine significant differences between samples at different concentrations.

## Biosynthesis of Geranylinalool

**Geranylinalool** is synthesized in plants through the terpenoid biosynthesis pathway. The process begins with the universal C5 precursors, isopentenyl diphosphate (IPP) and dimethylallyl diphosphate (DMAPP). Through a series of condensation reactions, these precursors are used to form the C20 compound geranylgeranyl diphosphate (GGPP). Finally, the enzyme **geranylinalool** synthase (GLS) catalyzes the conversion of GGPP to **geranylinalool**.<sup>[4]</sup>





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